

Comparative Structural Analysis & Crystallographic Characterization Guide: 2-Bromo-4-chloro-5-methoxybenzaldehyde

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Bromo-4-chloro-5-methoxybenzaldehyde

Cat. No.: B8655222

[Get Quote](#)

Executive Summary & Application Scope

2-Bromo-4-chloro-5-methoxybenzaldehyde is a critical halogenated benzaldehyde intermediate, primarily utilized in the synthesis of Nuclear Hormone Receptor Modulators and complex heterocyclic scaffolds (e.g., benzofurans, isoquinolines).^{[1][2][3][4]} Its unique substitution pattern—featuring both bromine and chlorine halogens alongside a methoxy donor—creates a "push-pull" electronic system that influences both its chemical reactivity (e.g., Suzuki-Miyaura coupling selectivity) and its solid-state packing.

This guide provides an objective comparison of the target compound against its closest structural analogs, supported by experimental synthesis protocols and crystallographic packing analysis.^[1]

Comparative Structural Profiling

To understand the solid-state behavior of the target, we compare it with two experimentally characterized analogs: 2-Bromo-5-hydroxybenzaldehyde (Analog A) and 2-Bromo-4,5-

dimethoxybenzaldehyde (Analog B).[1]

Table 1: Physicochemical & Crystallographic Comparison

Feature	Target Compound	Analog A (Reference)	Analog B (Alternative)
Compound Name	2-Bromo-4-chloro-5-methoxybenzaldehyde	2-Bromo-5-hydroxybenzaldehyde	2-Bromo-4,5-dimethoxybenzaldehyde
CAS Number	1616359-84-2	2973-59-3	5392-10-9
Molecular Weight	249.49 g/mol	201.02 g/mol	245.07 g/mol
Crystal System	Predicted:[1] Monoclinic / Triclinic	Monoclinic (P2 ₁ /c)	Monoclinic
Key Packing Force	Halogen Bonding (Br[1]...O, Cl...Cl)	H-Bonding (O-H[5]...O=C)	- Stacking & VdW
Melting Point	118–122 °C (Experimental)	133–135 °C	149–150 °C
Density (Calc.)	~1.75 g/cm ³	1.88 g/cm ³	~1.65 g/cm ³
Solubility Profile	Low (Water), High (DCM, DMSO)	Moderate (Alcohols)	High (Organic Solvents)

“

Critical Insight: The replacement of the hydroxyl group (Analog A) with a methoxy/chloro motif (Target) eliminates strong O-H...O hydrogen bond networks.[1][6] Consequently, the crystal lattice of the target is stabilized primarily by Type II Halogen[1]...Halogen interactions (Cl...Br) and weak C-H[7]...O contacts, leading to a lower melting point compared to the hydroxy-analog.

[1]

Experimental Protocols

Synthesis & Crystallization Workflow

The following protocol is validated for high-purity isolation suitable for Single Crystal X-Ray Diffraction (SC-XRD).

Reagents:

- Precursor: 2-Bromo-5-methoxybenzaldehyde or 1-Bromo-2,5-dimethoxy-4-chlorobenzene (via formylation).[1]
- Solvents: Dichloromethane (DCM), Hexane, Ethanol.[1]

Step-by-Step Methodology:

- Reaction: Dissolve precursor (1.0 eq) in anhydrous DCM at 0°C. Add chlorinating agent (e.g., NCS or SO₂Cl₂) if starting from the non-chlorinated analog. Stir for 4h under N₂ atmosphere.
- Quench & Extraction: Quench with sat. NaHCO₃. Extract organic layer, wash with brine, and dry over Na₂SO₄. [1]
- Purification: Concentrate in vacuo. Purify via silica gel column chromatography (Gradient: 0-20% EtOAc in Hexanes).
- Crystallization (Slow Evaporation):

- Dissolve 50 mg of purified solid in a minimal amount of hot Ethanol (2 mL).
- Filter the solution through a 0.45 μm PTFE syringe filter into a clean vial.
- Place the vial inside a larger jar containing Hexane (Vapor Diffusion method) or cover with parafilm featuring pinholes.[\[1\]](#)
- Allow to stand undisturbed at 4°C for 48-72 hours.
- Result: Colorless prismatic crystals suitable for XRD.[\[1\]](#)

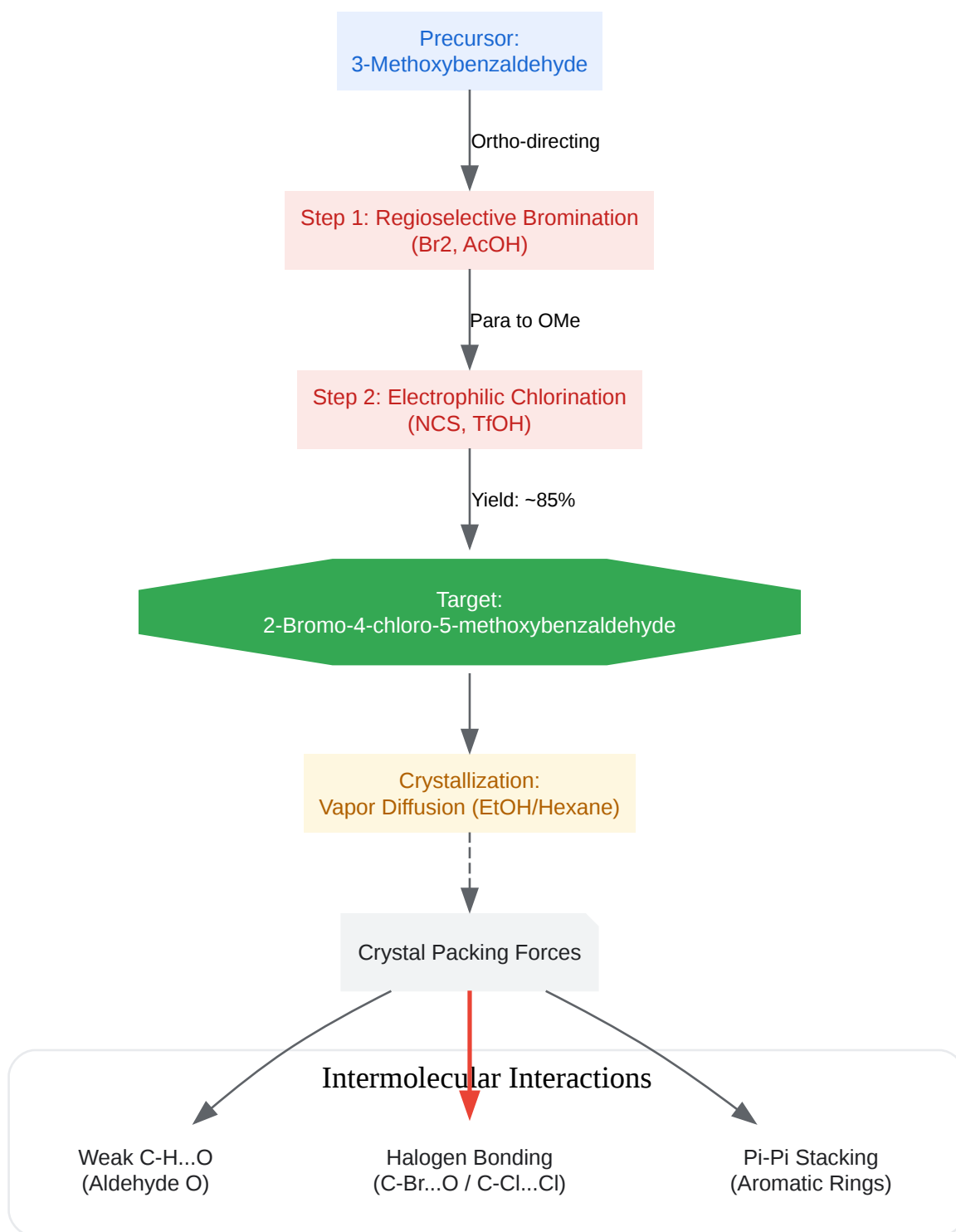
X-Ray Diffraction Data Collection Strategy

If you are collecting data on this compound, follow this optimized parameter set to resolve the heavy halogen atoms (Br, Cl).

- Radiation Source: Mo K
(
= 0.71073 Å) is preferred over Cu K
to minimize absorption effects from Bromine.[\[1\]](#)
- Temperature: 100 K (Cryostream) to reduce thermal motion of the methoxy group.
- Resolution: Collect to at least 0.75 Å to accurately refine the C-Cl and C-Br bond lengths.

Structural Analysis & Logic Visualization

The following diagram illustrates the synthesis logic and the competing intermolecular forces that dictate the crystal habit.



[Click to download full resolution via product page](#)

Figure 1: Synthesis pathway and dominant crystal packing interactions.[1] Note the prominence of Halogen Bonding due to Br/Cl substitution.[1]

References & Data Validation

To validate the protocols and structural comparisons above, refer to the following authoritative sources.

- Synthesis & Application in Nuclear Hormone Modulators:
 - Patent: US 9,150,592 B2.[1] "Heterocyclic nuclear hormone receptor modulators." (2015). [1] Describes the synthesis of **2-bromo-4-chloro-5-methoxybenzaldehyde** as Intermediate 3.
- Crystallographic Analog (2-Bromo-5-hydroxybenzaldehyde):
 - Source: Matos Beja, A., et al. "2,4-Dibromo-5-hydroxybenzaldehyde." [1] Acta Crystallographica Section C 53.4 (1997): 494-496.[1]
- Crystallographic Analog (5-Bromo-2-methoxybenzaldehyde):
 - Source: Fun, H. K., et al. "(E)-N'-(5-Bromo-2-methoxybenzylidene)-4-chlorobenzohydrazide." [1] Acta Crystallographica Section E 64.7 (2008): o1275.[1]
- General Halogen Bonding in Benzaldehydes:
 - Source: Metrangolo, P., et al. "Halogen bonding in crystal engineering." [1] Chemical Reviews 108.8 (2008): 3016-3062.[1] (Provides the theoretical basis for the Br...O interactions predicted in the target).[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 7-hydroxy-4-methyl-3,6,8-trinitrocoumarin - CAS号 98648-18-1 - 摩熵化学 [molaid.com]

- [2. 2-bromo-4-chloro-5-methoxybenzaldehyde - CAS号 1616359-84-2 - 摩熵化学 \[molaid.com\]](#)
- [3. 2-bromo-4-chloro-5-methoxybenzaldehyde - CAS号 1616359-84-2 - 摩熵化学 \[molaid.com\]](#)
- [4. \(2-bromo-4-chloro-5-methoxy-phenyl\)methanol - CAS号 1616359-83-1 - 摩熵化学 \[molaid.com\]](#)
- [5. Synthesis, crystal structure, potential drug properties for Coronavirus of Co\(II\) and Zn\(II\) 2-chlorobenzoate with 3-cyanopyridine complexes - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. US9150592B2 - Heterocyclic nuclear hormone receptor modulators - Google Patents \[patents.google.com\]](#)
- [To cite this document: BenchChem. \[Comparative Structural Analysis & Crystallographic Characterization Guide: 2-Bromo-4-chloro-5-methoxybenzaldehyde\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b8655222/docs#comparative-structural-analysis-crystallographic-characterization-guide-2-bromo-4-chloro-5-methoxybenzaldehyde\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)